

2-Methoxy-6-methylbenzoic acid CAS number 6161-65-5 properties

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Compound of Interest

Compound Name: 2-Methoxy-6-methylbenzoic acid

Cat. No.: B1296273

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An In-depth Technical Guide to **2-Methoxy-6-methylbenzoic acid** (CAS: 6161-65-5)

Introduction

2-Methoxy-6-methylbenzoic acid, with CAS number 6161-65-5, is an organic aromatic compound classified as a substituted benzoic acid derivative.^[1] It is a significant intermediate in the synthesis of various organic compounds, most notably in the agrochemical and pharmaceutical industries.^{[1][2]} Its primary recognition comes from its role as a crucial building block in the manufacturing of metrafenone, a benzophenone-class fungicide.^[1] This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and purification, and an exploration of its biological relevance.

Chemical and Physical Properties

2-Methoxy-6-methylbenzoic acid is a white crystalline solid under standard conditions.^[3] The molecule consists of a benzene ring substituted with a carboxylic acid group, a methoxy group at position 2, and a methyl group at position 6.^[1] This substitution pattern creates steric effects that influence its crystallinity and reactivity.^[1]

Identifiers and General Properties

Property	Value	Source
CAS Number	6161-65-5	[1][4]
Molecular Formula	C ₉ H ₁₀ O ₃	[1][3]
Molecular Weight	166.17 g/mol	[1]
IUPAC Name	2-Methoxy-6-methylbenzoic acid	[1]
Synonyms	6-Methoxy-o-toluic acid, 2-Methyl-6-methoxybenzoic acid, NSC 118167	[1][3]
InChI Key	MICCJGFEXKNBLU-UHFFFAOYSA-N	

Physicochemical Data

Property	Value	Source
Melting Point	137-138 °C	[1][3][5]
	139-143 °C	[6]
Boiling Point	140 °C (at 18 Torr)	[1][7][8]
	295.8 °C (at 760 mmHg)	[3]
Density	1.168 ± 0.06 g/cm ³	[1][3]
Appearance	White crystalline solid	[3]
Solubility	Soluble in Methanol, Ethanol, Ethyl Acetate; Insoluble in Water	[1][3]
pKa	3.74 ± 0.31 (Predicted)	[1][3]
Log P	~1.65	[1]
Flash Point	119.4 °C	[3]
Refractive Index	1.541	[3]

Safety and Handling

2-Methoxy-6-methylbenzoic acid is classified as a hazardous substance. It is known to cause skin irritation and serious eye damage.[6][9] Some sources also indicate it may be harmful if swallowed and may cause respiratory irritation.[10]

GHS Hazard Information

Code	Hazard Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.[6][9]
H318	Causes serious eye damage.[6][9]
H335	May cause respiratory irritation.[10]

Recommended Handling and Storage

- Handling: Use in a well-ventilated area with local exhaust.[9] Avoid breathing dust.[10] Wear appropriate personal protective equipment (PPE), including protective gloves, safety glasses, and a face shield if necessary.[9] Wash hands thoroughly after handling.[9]
- Storage: Store in a tightly closed container in a cool, dark, and dry place.[3][6][9] Keep away from incompatible materials such as oxidizing agents.[9] Recommended storage temperature is room temperature or below (<15°C).[3][6]

Experimental Protocols

Synthesis of 2-Methoxy-6-methylbenzoic acid

A common and patented method for synthesizing **2-Methoxy-6-methylbenzoic acid** involves a four-step process starting from 2-methyl-6-nitrobenzoic acid.[11]

- Objective: To reduce the nitro group of the starting material to an amino group.
- Materials:
 - Raw Material: 2-methyl-6-nitrobenzoic acid or its methyl ester

- Solvent: Methanol
- Hydrogen Source: Hydrogen gas (H₂)
- Catalyst: Palladium on carbon (Pd/C) or Platinum on carbon (Pt/C)
- Procedure:
 - The raw material is dissolved in methanol in a suitable reaction vessel.
 - The catalyst is added to the solution. The weight ratio of raw material to catalyst is typically between 1:0.02 and 1:0.2.[\[11\]](#)
 - The vessel is purged and filled with hydrogen gas.
 - The reaction mixture is stirred under a hydrogen atmosphere until the reduction to 2-amino-6-methylbenzoic acid (or its ester) is complete, which can be monitored by techniques like TLC or LC-MS.
 - Upon completion, the catalyst is removed by filtration. The resulting filtrate is used directly in the next step.[\[11\]](#)
- Objective: To convert the amino group to a hydroxyl group and subsequently esterify the carboxylic acid.
- Materials:
 - Raw Material: Filtrate from Step 1 (containing 2-amino-6-methylbenzoic acid)
 - Solvent: Methanol
 - Diazotization Reagent: Nitroso sulfuric acid or a nitrous acid ester (e.g., nitrite ester formed from an alcohol with 1-5 carbons).[\[11\]](#)
- Procedure:
 - The filtrate from the previous step is maintained in methanol as the solvent.

- The diazotization reagent is added. The molar ratio of the starting amino compound to the diazotization reagent is typically 1:1.02-1.5.[11]
- The reaction proceeds through a diazonium salt intermediate, which is then hydrolyzed in the aqueous methanolic solution to form 2-hydroxy-6-methylbenzoic acid.
- The acidic conditions and methanol solvent facilitate the esterification of the carboxylic acid, yielding methyl 2-hydroxy-6-methylbenzoate.[11]
- Objective: To convert the hydroxyl group to a methoxy group.
- Materials:
 - Raw Material: Methyl 2-hydroxy-6-methylbenzoate
 - Methylating Agent: Dimethyl sulfate (DMS)
 - Base: An appropriate alkali (e.g., sodium hydroxide)
- Procedure:
 - The methyl 2-hydroxy-6-methylbenzoate is dissolved in a suitable solvent.
 - The base is added, followed by the dropwise addition of dimethyl sulfate.
 - The reaction is maintained at a temperature between 30-45°C for 1-2 hours.[11]
 - The reaction yields methyl 2-methoxy-6-methylbenzoate. The progress is monitored until completion.
- Objective: To hydrolyze the methyl ester to the final carboxylic acid product.
- Materials:
 - Raw Material: Methyl 2-methoxy-6-methylbenzoate
 - Base: Alkali solution (e.g., 30% Sodium Hydroxide)
 - Acid: Sulfuric acid or Hydrochloric acid for pH adjustment

- Procedure:
 - The methyl 2-methoxy-6-methylbenzoate is mixed with an aqueous alkali solution.
 - The mixture is heated to 80-100°C to facilitate hydrolysis.[\[11\]](#)
 - After the reaction is complete, the solution is cooled.
 - The pH of the solution is carefully adjusted to 1-3 using an acid, causing the product to precipitate out of the solution.[\[1\]](#)[\[11\]](#)
 - The solid precipitate is collected by filtration, washed, and dried to yield pure **2-methoxy-6-methylbenzoic acid**.[\[1\]](#)[\[11\]](#)

Purification and Analysis

- Purification: For high-purity requirements, recrystallization is an effective method. A suitable solvent system, such as an ethyl ether/petroleum ether or ethanol/water mixture, can be used.[\[12\]](#) For more challenging separations, flash column chromatography over silica gel is a powerful alternative.[\[12\]](#)
- Analysis: The purity of the final product can be quantitatively assessed using High-Performance Liquid Chromatography (HPLC).[\[12\]](#) Nuclear Magnetic Resonance (NMR) spectroscopy is used to confirm the structural integrity, and melting point analysis, where a sharp melting range indicates high purity, is also a standard method.[\[12\]](#)[\[13\]](#)

Applications and Biological Relevance

2-Methoxy-6-methylbenzoic acid is a versatile compound primarily used as a pharmaceutical and agrochemical intermediate.[\[2\]](#)

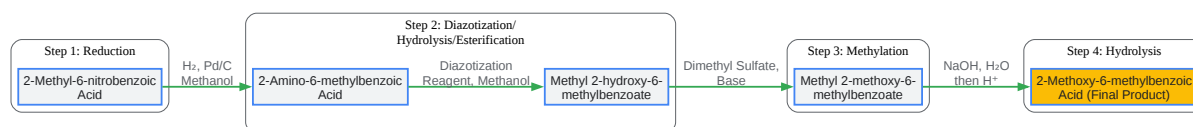
- Agrochemicals: Its most notable application is as a key precursor in the synthesis of metrafenone, a highly effective fungicide used to protect crops.[\[1\]](#)
- Pharmaceuticals: It serves as a building block in the development of new Active Pharmaceutical Ingredients (APIs).[\[2\]](#)

- Organic Synthesis: In a laboratory context, it is used as a reagent to explore new chemical pathways and develop novel compounds.[2]

The biological significance of this compound is indirectly linked to the mechanism of action of the products synthesized from it. For instance, metrafenone, derived from **2-methoxy-6-methylbenzoic acid**, acts by targeting the cytoskeleton of pathogenic fungi.[1] It disrupts the actin, leading to damage, abnormal branching of the mycelium, and ultimately, the inhibition of fungal growth.[1]

Visualizations

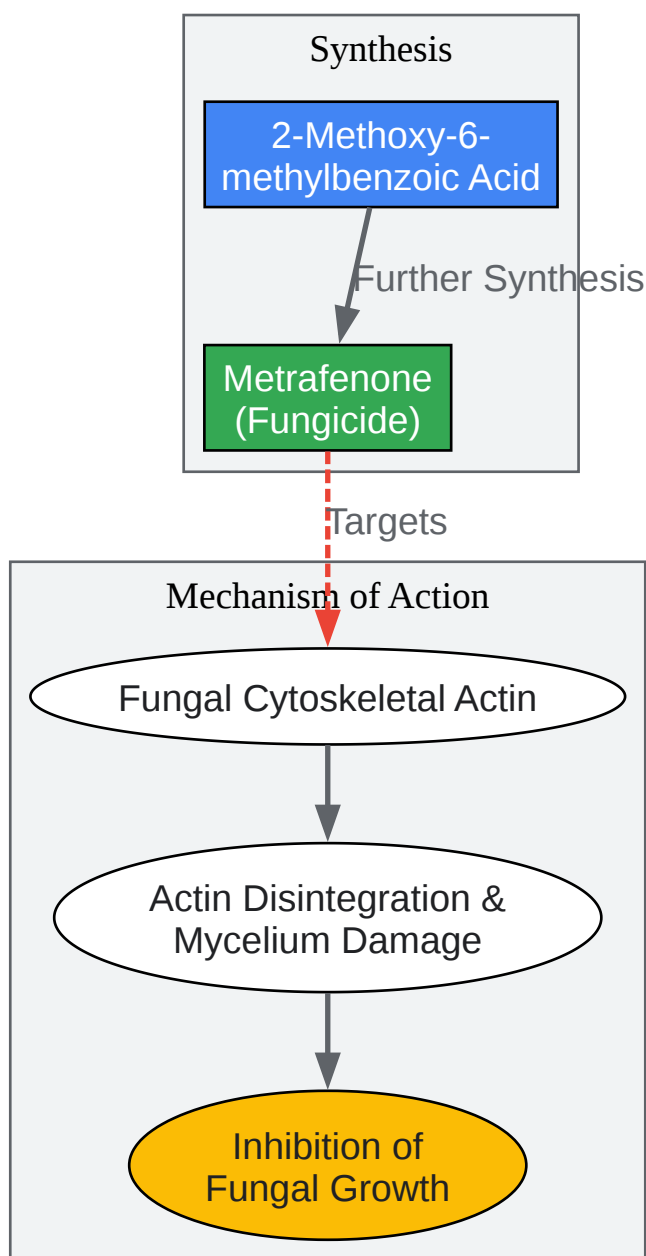
Synthesis Workflow



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Caption: Synthetic pathway for **2-Methoxy-6-methylbenzoic acid**.

Conceptual Biological Interaction



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Caption: Conceptual mechanism of action for fungicides derived from the title compound.

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